

# Diisopropyl chloromalonate safety, handling, and MSDS information

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## Compound of Interest

Compound Name: *Diisopropyl chloromalonate*

Cat. No.: *B066214*

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An In-depth Technical Guide to **Diisopropyl Chloromalonate**: Safety, Handling, and MSDS

This guide provides comprehensive safety, handling, and Material Safety Data Sheet (MSDS) information for **diisopropyl chloromalonate**, tailored for researchers, scientists, and professionals in drug development.

## Chemical Identification and Physical Properties

**Diisopropyl chloromalonate** is a diester derivative of chloromalonic acid. It is important to distinguish it from diisopropyl malonate, as the chloro- group significantly influences its reactivity and toxicological profile.

Property	Data	Reference
Chemical Name	Diisopropyl chloromalonate	[1][2]
CAS Number	195209-93-9, 116250-89-6	[1][2]
Molecular Formula	C <sub>9</sub> H <sub>15</sub> ClO <sub>4</sub>	[2]
Molecular Weight	222.66 g/mol (approx.)	[1] (calculated from similar compounds)
Appearance	Assumed to be a liquid	Inferred from similar malonates[3][4]
Boiling Point	No data available	
Density	1.305 g/mL at 25 °C (for a similar compound)	

Note: Specific experimental data for **diisopropyl chloromalonate** is limited. Some data is inferred from structurally similar compounds like diethyl chloromalonate and diisopropyl malonate.

## Hazard Identification and GHS Classification

While a specific GHS classification for **diisopropyl chloromalonate** is not readily available, based on the data for analogous compounds like diethyl chloromalonate and diisopropyl malonate, it is prudent to handle it as a hazardous substance.[5][6]

### Anticipated Hazards:

- Skin Corrosion/Irritation: Likely to cause skin irritation, potentially severe.[6][7] The analogous diethyl chloromalonate is classified as causing severe skin burns.
- Serious Eye Damage/Irritation: Likely to cause serious eye irritation or damage.[6][7] Diethyl chloromalonate is classified as causing serious eye damage.[5]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[6][7]

Signal Word:DANGER (based on analogous compounds)

#### Hazard Statements (Anticipated):

- H314: Causes severe skin burns and eye damage.
- H315: Causes skin irritation.[\[6\]](#)[\[7\]](#)
- H319: Causes serious eye irritation.[\[6\]](#)[\[7\]](#)
- H335: May cause respiratory irritation.[\[6\]](#)[\[7\]](#)

#### Precautionary Statements (Recommended):

- Prevention: P260 (Do not breathe vapors), P264 (Wash skin thoroughly after handling), P280 (Wear protective gloves/protective clothing/eye protection/face protection).[\[5\]](#)
- Response: P301+P330+P331 (IF SWALLOWED: Rinse mouth. Do NOT induce vomiting), P303+P361+P353 (IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P310 (Immediately call a POISON CENTER or doctor).
- Storage: P405 (Store locked up).[\[8\]](#)
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).[\[8\]](#)[\[9\]](#)

## First-Aid Measures

Immediate medical attention is required in case of exposure.[\[5\]](#) Always show the Safety Data Sheet to the attending medical professional.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[\[5\]](#)[\[10\]](#) Remove contact lenses if present and easy to do.[\[5\]](#) Continue rinsing and seek immediate medical attention.[\[5\]](#)[\[10\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water and soap for at least 15 minutes.[\[5\]](#)[\[11\]](#) Seek immediate medical attention.[\[5\]](#)

- Inhalation: Remove person to fresh air and keep comfortable for breathing.[8] If not breathing, give artificial respiration.[5] Do not use mouth-to-mouth if the victim ingested or inhaled the substance.[5] Call a POISON CENTER or doctor immediately.
- Ingestion: Rinse mouth with water.[5][12] DO NOT induce vomiting.[5] Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.

## Handling and Storage

Proper handling and storage are crucial to minimize risk.

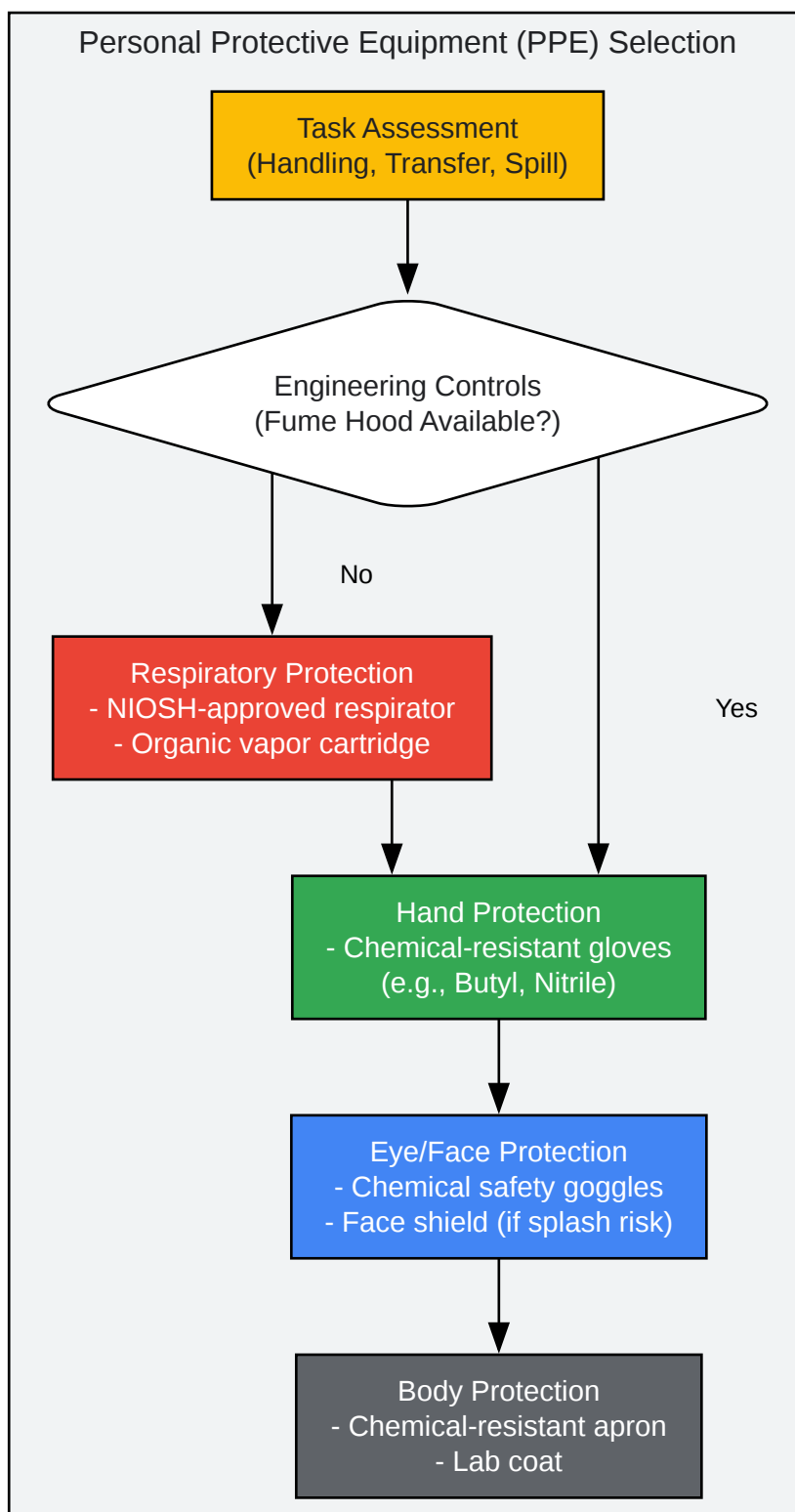
- Safe Handling: Wear appropriate personal protective equipment (PPE).[5] Use only under a chemical fume hood to ensure adequate ventilation.[5] Avoid contact with skin, eyes, and clothing, and avoid breathing vapors or mist.[5][13] Take measures to prevent the buildup of electrostatic charge.[13]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[5][7] Store locked up in a designated corrosives area.[5][8] Incompatible materials include strong oxidizing agents, strong acids, and strong bases.[5]

## Personal Protective Equipment (PPE)

A comprehensive PPE program is essential when working with **diisopropyl chloromalonate**.  
[14][15][16]

- Eye/Face Protection: Wear chemical safety goggles and a face shield where splash potential exists.[14][15] Eye protection should comply with OSHA 29 CFR 1910.133 or European Standard EN166.[4]
- Skin and Body Protection: Wear a chemical-resistant apron, coveralls, or a full-body suit as needed.[17] Protective clothing should be selected based on the potential for contact.
- Hand Protection: Wear chemical-resistant gloves (e.g., Butyl rubber, Nitrile rubber) tested to ASTM standard D6978.[18] Breakthrough time of the glove material should be considered for the specific work duration.

- Respiratory Protection: When engineering controls are insufficient, use a NIOSH/MSHA-approved respirator.<sup>[4]</sup> An air-purifying respirator with an organic vapor cartridge may be suitable in certain conditions, but a self-contained breathing apparatus (SCBA) is required for emergencies or high concentrations.<sup>[14][15][17]</sup>

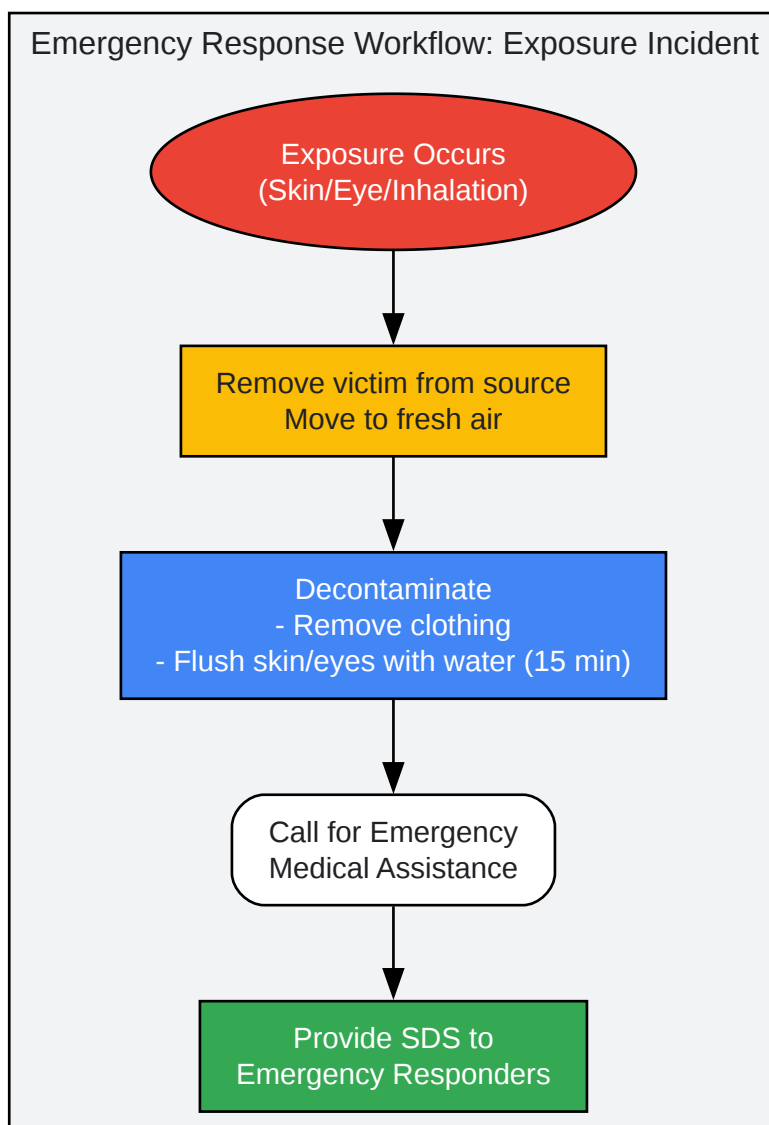


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**Caption:** PPE selection workflow for handling **Diisopropyl Chloromalonate**.

## Accidental Release and Fire-Fighting Measures

- Accidental Release:
  - Evacuate: Evacuate personnel to safe areas and ensure adequate ventilation.[13]
  - Control Ignition Sources: Remove all sources of ignition.[13]
  - Containment: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[5][7]
  - Clean-up: Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[5] Keep in suitable, closed containers for disposal.[5]
- Fire-Fighting:
  - Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO<sub>2</sub>).[19]
  - Specific Hazards: Thermal decomposition can lead to the release of irritating and toxic gases and vapors, such as carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and hydrogen chloride gas.[5]
  - Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[5]



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**Caption:** Flowchart for emergency response to an exposure incident.

## Toxicological Information

Detailed toxicological studies on **diisopropyl chloromalonate** are not widely available. The information is largely extrapolated from similar compounds.

- Acute Toxicity: No specific oral, dermal, or inhalation LC50/LD50 data is available for **diisopropyl chloromalonate**.<sup>[7]</sup> The toxicological properties have not been fully investigated.<sup>[5]</sup>



- **Carcinogenicity:** There are no known carcinogenic chemicals in the related compound, diisopropyl malonate.<sup>[7]</sup>
- **Other Information:** The material is expected to be destructive to the tissues of the mucous membranes, upper respiratory tract, eyes, and skin. Symptoms of exposure could include a burning sensation, coughing, wheezing, laryngitis, shortness of breath, headache, nausea, and vomiting.

## Experimental Protocol: Representative Synthesis

Researchers handling this compound may also be involved in its synthesis. The following is a representative protocol for the chlorination of a malonic ester, adapted from procedures for similar compounds.<sup>[20]</sup> Extreme caution must be exercised.

**Objective:** To synthesize Diisopropyl 2-chloromalonate from Diisopropyl malonate.

**Materials:**

- Diisopropyl malonate
- Sulfuryl chloride ( $\text{SO}_2\text{Cl}_2$ )
- Nitrogen gas (for inert atmosphere)
- Glass reactor with overhead stirrer, dropping funnel, condenser, and temperature probe

**Methodology:**

- **Reactor Setup:** A multi-neck round-bottom flask or glass reactor is oven-dried, assembled while hot, and allowed to cool under a stream of dry nitrogen.
- **Charging Reactant:** Charge the reactor with Diisopropyl malonate (1.0 eq).
- **Addition of Chlorinating Agent:** Begin stirring and add sulfuryl chloride (1.1 to 1.2 eq) dropwise via the addition funnel. Maintain the internal temperature below 25°C using an ice bath. This addition is exothermic.

- Reaction: After the addition is complete, remove the ice bath and slowly heat the reaction mixture to 40-45°C.[20]
- Monitoring: Monitor the reaction progress by Gas Chromatography (GC) or Thin Layer Chromatography (TLC). The reaction is typically maintained for 4-5 hours or until the starting material is consumed.[20]
- Work-up (Caution): The reaction generates HCl and SO<sub>2</sub> gas, which must be scrubbed through a basic solution (e.g., NaOH). Once the reaction is complete, the mixture is cooled to room temperature. The crude product, **diisopropyl chloromalonate**, is often used without further purification, as fractional distillation can be hazardous.[20] Any unreacted sulfonyl chloride and dissolved gases are typically removed under reduced pressure.

Safety Note: This reaction should only be performed in a well-ventilated chemical fume hood by trained personnel. The off-gassing of HCl and SO<sub>2</sub> is significant and hazardous.

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